

# Biochemical Profile of ARP-100

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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The table below summarizes the key biochemical characteristics of **ARP-100**:

Attribute	Description
Primary Target	Matrix Metalloproteinase-2 (MMP-2) [1] [2] [3]
Mechanism of Action	Selective inhibition; interacts with the S1' pocket of MMP-2 [1] [4]
Key Biological Effect	Shows anti-invasive properties in <i>in vitro</i> cell invasion assays [2] [3]
CAS Number	704888-90-4 [1] [3] [4]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub> S [1] [2] [4]
Molecular Weight	364.42 g/mol [1] [2] [4]

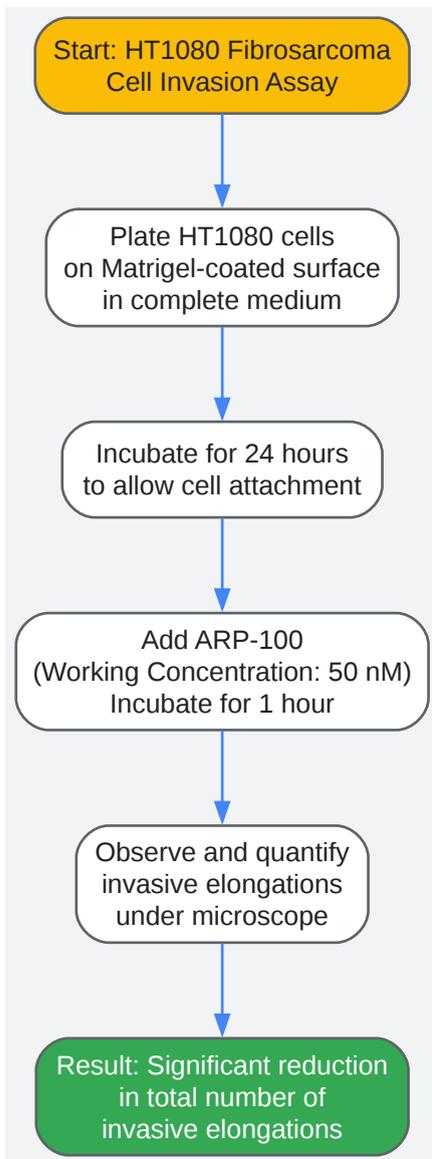
## Selectivity and Potency Data

**ARP-100** is designed for high selectivity towards MMP-2 over other closely related MMPs. The following table details its inhibitory activity (IC<sub>50</sub>) across different MMP family members, based on cell-free assay data [1] [2] [3]:

Matrix Metalloproteinase (MMP)	IC <sub>50</sub> Value
MMP-2	12 nM
MMP-9	200 nM
MMP-3	4.5 μM
MMP-1	>50 μM
MMP-7	>50 μM

## Experimental Protocols

A key application of **ARP-100** is in studying cancer cell invasion. The experimental workflow and key steps from a cited study are as follows:



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Key aspects of this experimental protocol include:

- **Cell Line:** The protocol uses HT1080 human fibrosarcoma cells, a standard model for invasion studies [2].
- **Invasion Substrate:** Cells are plated on Matrigel, a reconstituted basement membrane matrix that simulates the physiological barrier cells must degrade to invade [1] [4].
- **Treatment:** After cell attachment, **ARP-100** is applied at a concentration of **50 nM** [2].
- **Outcome Measurement:** The anti-invasive effect is quantified by counting the reduction in "invasive elongations," the protrusions formed by cells as they invade through the Matrigel [1] [2].

## Practical Usage in Research

For laboratory use, here are key handling and preparation details:

- **Solubility:** **ARP-100** is typically dissolved in **DMSO** to create stock solutions (e.g., 10-100 mM) [1] [3].
- **Storage:** As a solid powder, it should be stored at -20°C; prepared DMSO stock solutions should be stored at -80°C [1] [4].
- **In Vitro Formulation:** A common formulation for cellular assays is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline [1] [4].

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## References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. ARP 100 | MMP inhibitor | Mechanism | Concentration [selleckchem.com]
3. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]
4. ARP-100 | MMP [targetmol.com]

To cite this document: Smolecule. [Biochemical Profile of ARP-100]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519372#what-is-arp-100>]

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